

Application of Direct Orange 102 in Textile Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: C.I. Direct orange 102

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Introduction

Direct Orange 102, also known by its Colour Index name C.I. 29156, is a water-soluble anionic azo dye widely utilized in the textile industry.^[1] Its primary application is the dyeing of cellulosic fibers such as cotton, viscose, and rayon, owing to its good substantivity and vibrant reddish-orange hue.^{[2][3]} Additionally, it finds use in the coloration of paper and leather.^{[3][4]} This document provides detailed application notes and experimental protocols for the use of Direct Orange 102 in a laboratory setting for textile research purposes.

Chemical and Physical Properties

A summary of the key properties of Direct Orange 102 is presented in the table below.

Property	Value	Reference
C.I. Name	Direct Orange 102	[1]
C.I. Number	29156	[1]
CAS Number	6598-63-6	[1][3]
Molecular Formula	$C_{34}H_{21}N_6Na_3O_{11}S_2$	[1]
Molecular Weight	822.67 g/mol	[1][3]
Appearance	Reddish-orange powder	[3]
Solubility	Water soluble	[2]
Purity	Minimum 98%	[2]
Shelf Life	24 months (in cool, dry place)	[2][4]

Experimental Protocols

I. Exhaust Dyeing of Cotton Fabric with Direct Orange 102

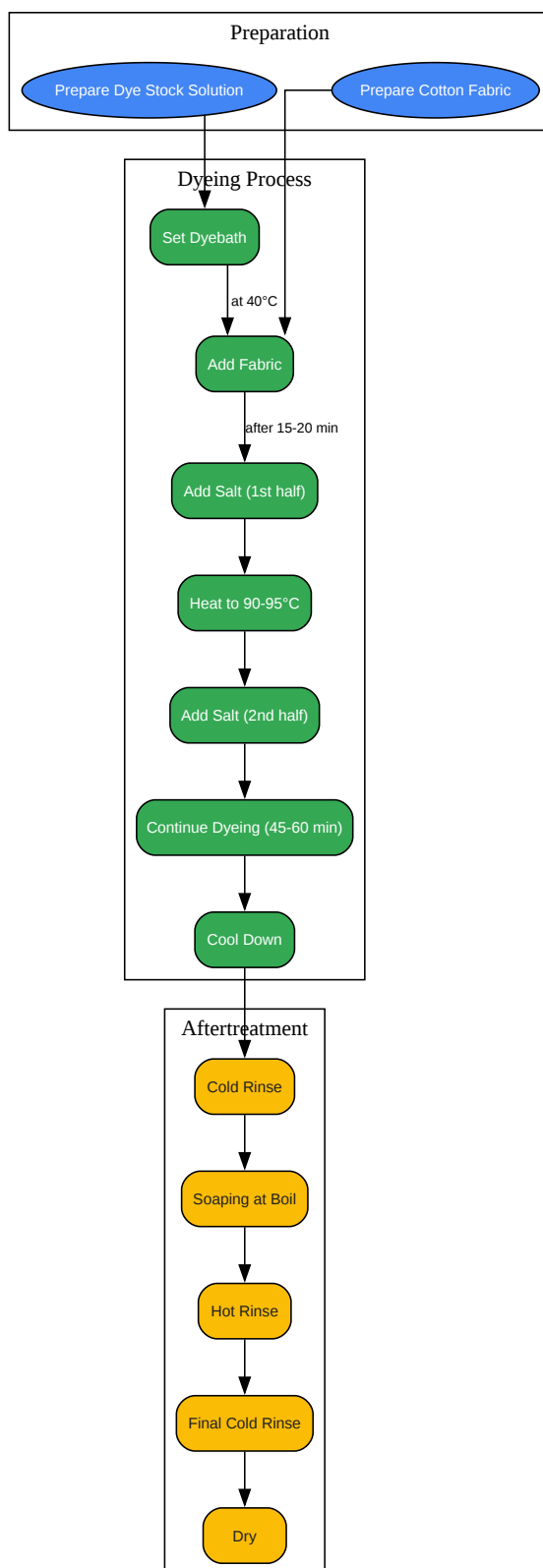
This protocol describes the application of Direct Orange 102 to cotton fabric using the exhaustion method in a laboratory-scale dyeing machine.

Materials and Equipment:

- Direct Orange 102 dye powder
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Soda ash, Na_2CO_3)
- Laboratory dyeing machine (e.g., Mathis Labomat or similar)
- Beakers and graduated cylinders

- Stirring rod
- Analytical balance
- pH meter

Experimental Workflow:



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Caption: Exhaust Dyeing Workflow for Cotton with Direct Orange 102.

Procedure:

- Preparation of Dye Stock Solution:
 - Accurately weigh the required amount of Direct Orange 102 dye powder (e.g., for a 1% shade on the weight of fabric (owf)).
 - Make a paste with a small amount of cold water and 0.5% to 1% (owf) of soda ash.[\[5\]](#)
 - Add boiling water to the paste with constant stirring to ensure complete dissolution.[\[5\]](#)
- Dye Bath Preparation:
 - Set the liquor ratio (the ratio of the volume of the dye bath to the weight of the fabric) to 1:20.
 - Fill the dyeing vessel with the required volume of water and the prepared dye stock solution.[\[5\]](#)
- Dyeing Process:
 - Introduce the pre-wetted cotton fabric into the dye bath at a starting temperature of 40°C. [\[5\]](#)[\[6\]](#)
 - Run the machine for 15 to 20 minutes.[\[5\]](#)
 - Gradually add the required amount of electrolyte (sodium chloride or Glauber's salt). For a medium shade, this is typically 10-20% (owf).[\[3\]](#)[\[7\]](#) It is recommended to add the salt in two portions.
 - Slowly raise the temperature of the dye bath to 90-95°C.[\[8\]](#)
 - Continue the dyeing process at this temperature for 45 to 60 minutes.[\[3\]](#)[\[7\]](#)
 - Allow the dye bath to cool down for 15-20 minutes for better dye exhaustion.[\[3\]](#)[\[7\]](#)
- Aftertreatment:

- Remove the dyed fabric from the dye bath and give it a thorough cold rinse.
- For improved fastness, a soaping treatment is recommended. This involves washing the fabric in a solution containing 2 g/L of a non-ionic soap at or near boiling for 10-15 minutes.
- Rinse the fabric with hot water, followed by a final cold water rinse.
- Squeeze the excess water and air dry the fabric.

II. Color Fastness Evaluation

The following protocols are based on internationally recognized ISO standards to evaluate the performance of the dyed fabric.

A. Color Fastness to Washing (ISO 105-C06:2010)

This test assesses the resistance of the color to domestic and commercial laundering.^{[2][4][9]}

Experimental Workflow:



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Caption: Workflow for Color Fastness to Washing (ISO 105-C06).

Procedure:

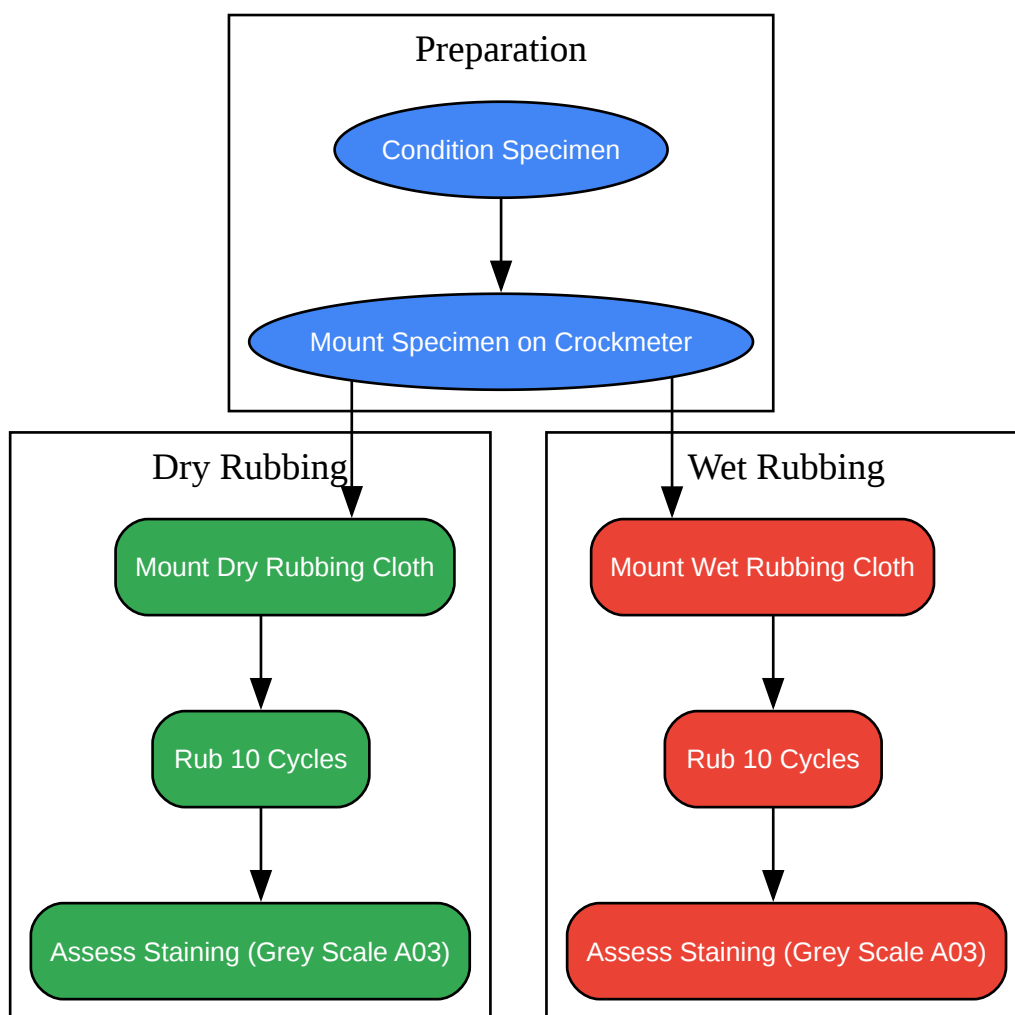
- A specimen of the dyed fabric (4 cm x 10 cm) is stitched together with a multifiber fabric of the same size.[10]

- The composite specimen is placed in a stainless steel container with a specified amount of standard detergent solution and stainless steel balls (to provide mechanical action).[\[10\]](#)
- The container is agitated in a Launder-Ometer at a specified temperature and time (e.g., Test A2S: 40°C for 40 minutes).[\[9\]](#)[\[10\]](#)
- After the test, the specimen is rinsed, squeezed, and dried.
- The change in color of the dyed specimen and the degree of staining on the multifiber fabric are assessed using the respective Grey Scales (ISO 105-A02 for color change and ISO 105-A03 for staining).[\[4\]](#)

B. Color Fastness to Rubbing (ISO 105-X12:2016)

This test determines the amount of color transferred from the fabric surface to another surface by rubbing.[\[1\]](#)[\[11\]](#)

Experimental Workflow:



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Caption: Workflow for Color Fastness to Rubbing (ISO 105-X12).

Procedure:

- The dyed fabric specimen is placed on the base of a crockmeter.
- A standard white cotton rubbing cloth (5 cm x 5 cm) is mounted on the rubbing finger (16 mm diameter).[5]
- Dry Rubbing: The rubbing cloth is moved back and forth 10 times over a 104 mm track on the specimen with a downward force of 9 N.[1][12]

- Wet Rubbing: The test is repeated with a fresh rubbing cloth that has been wetted with distilled water to a 100% wet pick-up.[5]
- The degree of staining on both the dry and wet rubbing cloths is assessed using the Grey Scale for Staining (ISO 105-A03).[11]

C. Color Fastness to Artificial Light (ISO 105-B02:2014)

This test evaluates the resistance of the color to the fading action of an artificial light source that mimics natural daylight.[13][14]

Procedure:

- A specimen of the dyed fabric is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.[13][14]
- Simultaneously, a set of blue wool references (ranging from 1 for very low fastness to 8 for very high fastness) are exposed.[14]
- The exposure is continued until a specified contrast is achieved between the exposed and unexposed parts of the specimen or the blue wool references.
- The color fastness to light is rated by comparing the change in color of the specimen with that of the blue wool references.[15]

Quantitative Data Summary

The following table summarizes typical parameters for the application of Direct Orange 102 and the evaluation of the dyed fabric.

Parameter	Value/Range	Unit	Notes
Dyeing Recipe			
Direct Orange 102	0.5 - 4.0	% owf	Depending on desired shade depth
Sodium Chloride (NaCl)	5 - 20	% owf	Higher amounts for deeper shades[3]
Sodium Carbonate (Na ₂ CO ₃)	0.5 - 1.0	% owf	To maintain alkaline pH[5]
Liquor Ratio	1:10 - 1:20	-	[8]
Dyeing Conditions			
Initial Temperature	40	°C	[5]
Dyeing Temperature	90 - 95	°C	[8]
Dyeing Time	45 - 60	minutes	At top temperature[3]
Color Fastness Ratings	(Typical expected values for direct dyes)		
Washing (Color Change)	3 - 4	Grade (1-5)	
Washing (Staining)	2 - 3	Grade (1-5)	
Rubbing (Dry)	4	Grade (1-5)	
Rubbing (Wet)	2 - 3	Grade (1-5)	
Light Fastness	3 - 4	Grade (1-8)	

Note: The color fastness ratings are indicative and can be improved with the use of a suitable dye-fixing agent in an aftertreatment process.[3][7]

Disclaimer

The protocols and data provided are for guidance in a research and development setting. It is recommended to perform preliminary trials to optimize the conditions for specific substrates

and equipment. Always adhere to standard laboratory safety procedures, including the use of appropriate personal protective equipment.

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